TEMAT precursor for conformal TiN thin films

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Compound of Interest

Compound Name:	*Tetrakis(ethylmethylamino)titanium*
CAS No.:	*175923-03-2*
Cat. No.:	*B3336074*

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An Application Guide to **Tetrakis(ethylmethylamino)titanium** (TEMAT) for the Deposition of Conformal Titanium Nitride (TiN) Thin Films

Abstract

This document provides a comprehensive technical guide for researchers and engineers on the use of **Tetrakis(ethylmethylamino)titanium** (TEMAT) for depositing high-quality, conformal Titanium Nitride (TiN) thin films. TiN films are critical components in modern microelectronics, serving as diffusion barriers, metal gates, and hard coatings. The choice of precursor is paramount to achieving the desired film properties. TEMAT emerges as a balanced, metalorganic precursor, offering a favorable combination of thermal stability, deposition rate, and film purity. This guide details the chemical properties of TEMAT, provides step-by-step protocols for its application in both Atomic Layer Deposition (ALD) and Chemical Vapor Deposition (CVD) processes, discusses film characterization, and outlines essential safety and handling procedures.

Introduction: The Need for Conformal TiN and the Role of the Precursor

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In the relentless scaling of semiconductor devices, the aspect ratios of features like trenches and vias have become increasingly aggressive. This topography necessitates thin films that are perfectly uniform in thickness across the entire surface, a property known as conformality. Titanium Nitride (TiN) is widely employed for its excellent electrical conductivity, thermal stability, and effectiveness as a diffusion barrier against copper and other metals.[1][2]

Traditional line-of-sight deposition methods like Physical Vapor Deposition (PVD) fail to coat high-aspect-ratio structures uniformly.[3] This has driven the adoption of chemical deposition techniques, which rely on the chemical reactions of a precursor molecule on the substrate surface.[4] Halide-based precursors like Titanium Tetrachloride ($TiCl_4$) can be used but often require high deposition temperatures and can introduce corrosive halogen impurities into the film.[5][6]

This has led to the development of metalorganic precursors. Among the most common are Tetrakis(dimethylamino)titanium (TDMAT), Tetrakis(diethylamino)titanium (TDEAT), and **Tetrakis(ethylmethylamino)titanium** (TEMAT).[5] The choice among these is a critical engineering decision, as it directly impacts the process window and final film quality.

- TDMAT offers high growth rates but suffers from low thermal stability, leading to self-decomposition at higher temperatures and significant carbon incorporation, which increases film resistivity.[5][7]
- TDEAT provides better thermal stability and lower carbon content, resulting in films with lower resistivity, but its deposition rate is considerably lower.[5]
- TEMAT strikes a balance, offering film qualities and properties that are intermediate between those of TDMAT and TDEAT.[5] It provides a more moderate thermal stability than TDEAT but is more stable than TDMAT, allowing for a wider processing window while still achieving good deposition rates and lower impurity levels.[5][8]

This guide focuses on TEMAT as a versatile precursor for achieving high-quality conformal TiN films.

TEMAT Precursor: Properties and Advantages

TEMAT, with the chemical formula $C_{12}H_{32}N_4Ti$, is a liquid organometallic compound well-suited for vapor deposition processes.[9][10] Its properties make it a compelling choice for both ALD

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and CVD applications.

Physical and Chemical Properties

Property	Value	Source
Chemical Formula	$C_{12}H_{32}N_4Ti$	[9]
Molecular Weight	280.28 g/mol	[10]
Appearance	Liquid	[10]
Density	0.923 g/mL at 25 °C	[10]
Boiling Point	80 °C at 0.1 mmHg	
Thermal Stability	Surface decomposition at ~200 °C	[5]

Key Advantages of TEMAT

- Balanced Performance: As highlighted, TEMAT provides a pragmatic compromise between the high growth rate of TDMAT and the high film purity of TDEAT.[5]
- Halide-Free: Being a metalorganic precursor, TEMAT is free of chlorine or other halogens, which prevents the incorporation of corrosive impurities into the film and substrate.[11]
- Liquid State & Volatility: Its liquid form and sufficient vapor pressure allow for reliable and repeatable delivery to the deposition chamber using standard bubbler systems.[11]
- Improved Film Properties: When used in optimized processes, TEMAT can produce TiN films with low resistivity (~250 μΩ·cm), making them suitable for metallization applications.[5][8]

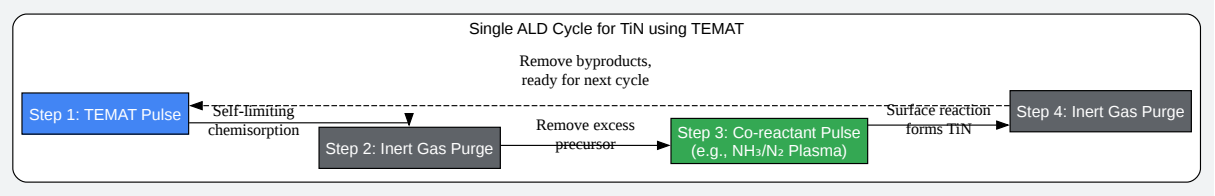
Deposition Methodologies

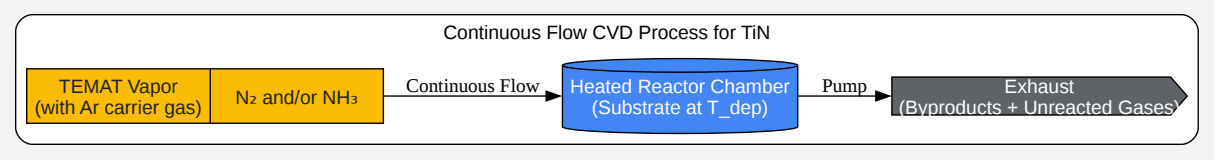
The deposition of TiN from TEMAT can be accomplished primarily through Atomic Layer Deposition (ALD) for ultimate conformality or Chemical Vapor Deposition (CVD) for higher throughput.

Atomic Layer Deposition (ALD)

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ALD is a technique that builds films one atomic layer at a time through sequential, self-limiting surface reactions.[12][13] This process provides unparalleled control over film thickness and delivers exceptional conformality, even in the most challenging structures.[14] A typical plasma-enhanced ALD (PEALD) cycle using TEMAT consists of four distinct steps.





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Caption: Simplified schematic of a continuous flow CVD reactor setup.

Causality Behind the CVD Protocol: In a typical thermal CVD process, the substrate is heated to a temperature that provides sufficient thermal energy to drive the decomposition of TEMAT and its reaction with a nitrogen source gas (like N_2 or NH_3). [15]The process kinetics can be either surface-reaction-limited at lower temperatures, yielding more conformal films, or mass-transport-limited at higher temperatures, where the deposition rate is high but conformality suffers. [15][16]The goal is to operate in the surface-reaction-controlled regime for better film quality.

Protocol 2: Thermal Chemical Vapor Deposition (CVD) of TiN

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- Substrate Preparation: Load the substrate into the CVD reactor and place it on the heated susceptor.
- System Conditions:
  - Heat the substrate to the deposition temperature, typically in the range of 350-450°C.
  - Introduce a carrier gas (e.g., Ar or N_2) through the TEMAT bubbler (held at 70-80°C) to transport the precursor vapor to the chamber.
  - Simultaneously introduce the reactant gas (N_2 or NH_3).
  - Maintain a constant chamber pressure, for example, 500 mTorr. [3]3. Deposition Parameters:

Parameter	Typical Value	Rationale
Substrate Temperature	350 - 450 °C	Must be high enough for thermal decomposition but low enough to avoid mass-transport limited growth. [15]
TEMAT Carrier Gas Flow	10 - 50 sccm Ar	Controls the delivery rate of the precursor to the chamber.
N_2/NH_3 Flow Rate	50 - 200 sccm	Provides the nitrogen source for TiN formation.
Chamber Pressure	100 - 1000 mTorr	Influences gas phase reactions and boundary layer thickness.
Deposition Time	5 - 30 min	Controls the final film thickness based on the deposition rate. [3]

- Process Validation: Characterize the film thickness at various points on the substrate to determine uniformity. Analyze film composition to check for carbon and oxygen impurities, which are common in metalorganic CVD processes. [15]

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Film Characterization

After deposition, the TiN film must be characterized to ensure it meets the required specifications.

Property	Characterization Technique	Expected Results with TEMAT
Thickness & Uniformity	Ellipsometry, X-ray Reflectometry (XRR)	Highly uniform for ALD (<1% variation). Good uniformity for optimized CVD.
Composition & Purity	X-ray Photoelectron Spectroscopy (XPS), Auger Electron Spectroscopy (AES)	Stoichiometric TiN with low carbon (<5 at.%) and oxygen content. [1][8]
Crystallinity	X-ray Diffraction (XRD)	Polycrystalline with (111) or (200) preferred orientation depending on process conditions. [17][18]
Morphology & Roughness	Atomic Force Microscopy (AFM), Scanning Electron Microscopy (SEM)	Smooth surface with low roughness (Rq < 1 nm for ALD). [14][19]
Electrical Resistivity	Four-Point Probe	Low resistivity, approaching ~250 μΩ·cm for optimized PEALD processes. [5]
Conformality	Cross-sectional SEM/TEM	Excellent step coverage (>95%) for ALD on high-aspect-ratio structures. [6][8]

Safety and Handling of TEMAT

TEMAT is a reactive chemical and must be handled with appropriate precautions. [9][10]

- Hazards: TEMAT is a flammable liquid and vapor. It is water-reactive, releasing flammable gases upon contact with moisture, and causes severe skin burns and eye damage. [9][10]* Personal Protective Equipment (PPE): Always handle TEMAT inside a fume hood or

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glovebox. Wear flame-retardant lab coat, chemical splash goggles, a face shield, and appropriate chemical-resistant gloves (e.g., nitrile or neoprene).

- Storage: Store in its original container under an inert atmosphere (e.g., Argon or Nitrogen) in a cool, dry, well-ventilated area designated for flammable liquids. [20]The recommended storage temperature is 2-8°C. Keep away from water, oxidizing agents, and sources of ignition. [21]* Handling: Use air-free techniques (e.g., Schlenk line or glovebox) for transfers. Ensure all equipment is dry before use. Ground and bond containers and receiving equipment to prevent static discharge. [21]* Spills & Disposal: In case of a spill, absorb with a dry, inert material such as sand or vermiculite. Do not use water. [20]Dispose of waste TEMAT and contaminated materials as hazardous waste in accordance with local, state, and federal regulations. [22][23]

Conclusion

Tetrakis(ethylmethylamino)titanium (TEMAT) is a highly effective and versatile precursor for the deposition of conformal TiN thin films. Its balanced properties provide a wider process window compared to TDMAT and higher deposition rates than TDEAT, making it an excellent choice for demanding applications in semiconductor manufacturing. By following the detailed ALD and CVD protocols outlined in this guide, researchers and engineers can achieve high-quality, low-resistivity, and highly conformal TiN films. As with all reactive chemical precursors, strict adherence to safety and handling protocols is mandatory to ensure a safe and successful deposition process.

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